

Proper Disposal of (-)-Camphenilone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-Camphenilone

Cat. No.: B13416667

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount to ensuring a secure laboratory environment and regulatory compliance. This document provides essential safety and logistical information for the proper disposal of **(-)-Camphenilone**, a combustible liquid and known irritant. Adherence to these procedural guidelines is critical for minimizing risks and preventing environmental contamination.

Safety and Hazard Profile of (-)-Camphenilone

Before handling **(-)-Camphenilone** for disposal, it is crucial to be aware of its inherent hazards. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(-)-Camphenilone** is classified as follows:

- H227: Combustible liquid[\[1\]](#)
- H315: Causes skin irritation[\[1\]](#)
- H319: Causes serious eye irritation[\[1\]](#)

The P-statement P501 associated with **(-)-Camphenilone** indicates that it must be disposed of in accordance with local, regional, and national regulations.[\[1\]](#)

Quantitative Data Summary

For quick reference, the key quantitative data for **(-)-Camphenilone** are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₄ O
Molecular Weight	138.21 g/mol [1]
GHS Hazard Codes	H227, H315, H319 [1]

Step-by-Step Disposal Protocol for **(-)-Camphenilone**

This protocol outlines the necessary steps for the safe disposal of **(-)-Camphenilone** waste.

Step 1: Waste Identification and Classification

- Designate as Hazardous Waste: Due to its flammability and irritant properties, **(-)-Camphenilone** must be treated as hazardous chemical waste.
- Consult Local Regulations: Chemical waste generators are responsible for correctly classifying their waste according to local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[2\]](#)

Step 2: Segregation and Storage

- Dedicated Waste Container: Use a designated, properly labeled container for the collection of **(-)-Camphenilone** waste. The container should be made of a material compatible with organic solvents.
- Avoid Mixing: Do not mix **(-)-Camphenilone** waste with other chemical waste streams unless they are known to be compatible. In particular, keep it separate from strong oxidizing agents.
- Secure Storage: Store the waste container in a well-ventilated, designated hazardous waste accumulation area, away from sources of ignition and heat.

Step 3: Container Management

- Proper Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**(-)-Camphenilone**," and the associated hazard pictograms (flammable, irritant).
- Keep Container Closed: Ensure the waste container is securely sealed at all times, except when adding waste, to prevent the release of vapors.
- No Overfilling: Do not fill the waste container beyond 80-90% of its capacity to allow for vapor expansion and to prevent spills.

Step 4: Disposal of Contaminated Materials

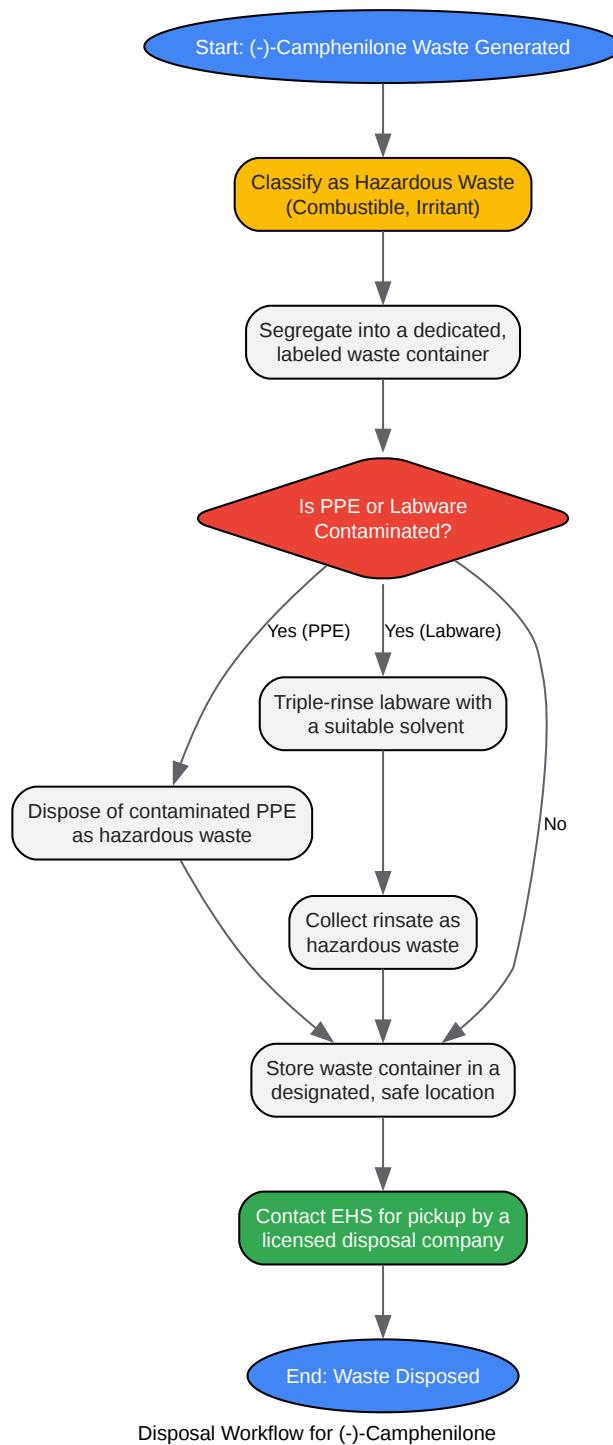
- Personal Protective Equipment (PPE): Any PPE, such as gloves or lab coats, that is grossly contaminated with **(-)-Camphenilone** should be disposed of as hazardous waste.
- Labware: Glassware and other lab equipment contaminated with **(-)-Camphenilone** should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as hazardous waste. After thorough cleaning, the labware can be washed and reused.
- Empty Containers: Original containers of **(-)-Camphenilone** should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Once decontaminated, the empty container can be disposed of according to institutional guidelines, which may include recycling or disposal as non-hazardous waste.

Step 5: Final Disposal

- Arrange for Professional Disposal: The ultimate disposal of **(-)-Camphenilone** waste must be handled by a licensed hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.
- Documentation: Maintain accurate records of the amount of **(-)-Camphenilone** waste generated and its disposal date, in accordance with institutional and regulatory requirements.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(-)-Camphenilone** and associated materials.



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Caption: Logical workflow for the safe disposal of **(-)-Camphenilone**.

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References

- 1. Camphenilone | C9H14O | CID 93073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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